

# 1-(4-Methoxy-1-naphthyl)ethanone molecular weight and formula

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## Compound of Interest

Compound Name: 1-(4-Methoxy-1-naphthyl)ethanone

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## Technical Data Sheet: 1-(4-Methoxy-1-naphthyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **1-(4-Methoxy-1-naphthyl)ethanone**, a naphthalenic compound of interest in various research and development applications. The information is presented to facilitate its use in experimental design and computational modeling.

## Physicochemical Properties

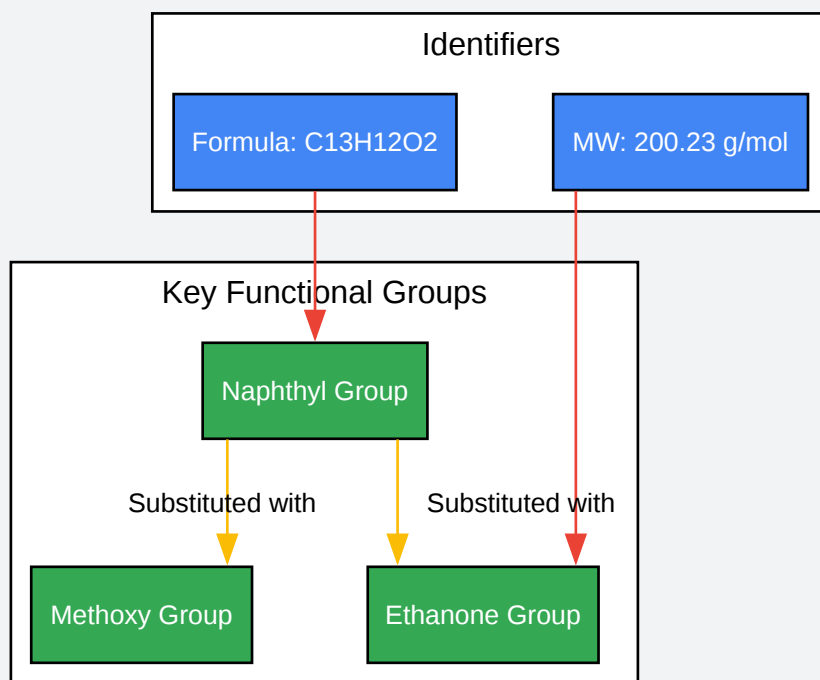
The fundamental molecular properties of **1-(4-Methoxy-1-naphthyl)ethanone** have been determined and are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>12</sub> O <sub>2</sub>	[1][2][3][4]
Molecular Weight	200.23 g/mol	[1][2][3]
IUPAC Name	1-(4-methoxynaphthalen-1-yl)ethanone	[1][3][4]
CAS Number	24764-66-7	[1][2][4]

## Structural Information

A simplified 2D representation of the molecular structure is provided below to illustrate the key functional groups and their connectivity.

### Molecular Information for 1-(4-Methoxy-1-naphthyl)ethanone



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## References

- 1. Buy 1-(4-Methoxy-1-naphthyl)ethanone | 24764-66-7 [smolecule.com]
- 2. scbt.com [scbt.com]
- 3. 1-(4-Methoxy-1-naphthyl)ethanone | C<sub>13</sub>H<sub>12</sub>O<sub>2</sub> | CID 249921 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. pschemicals.com [pschemicals.com]
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